

Spectroscopic data for 2-Ethyl-5-nitropyridine (NMR, IR, MS)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **2-Ethyl-5-nitropyridine**

Cat. No.: **B1587371**

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An In-depth Technical Guide to the Spectroscopic Characterization of **2-Ethyl-5-nitropyridine**

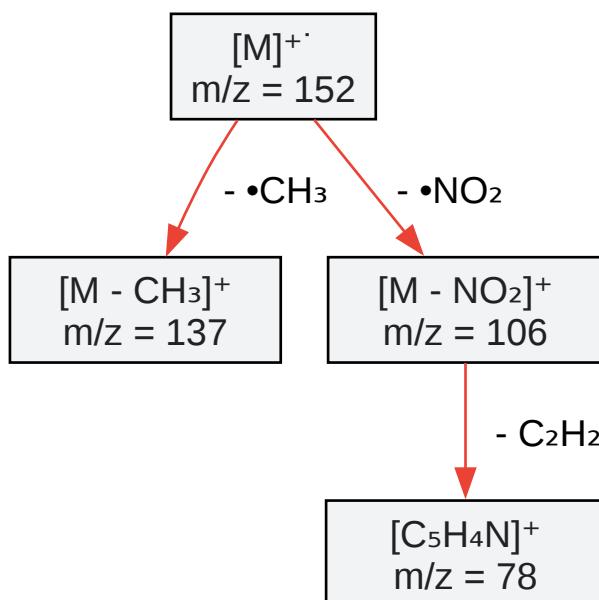
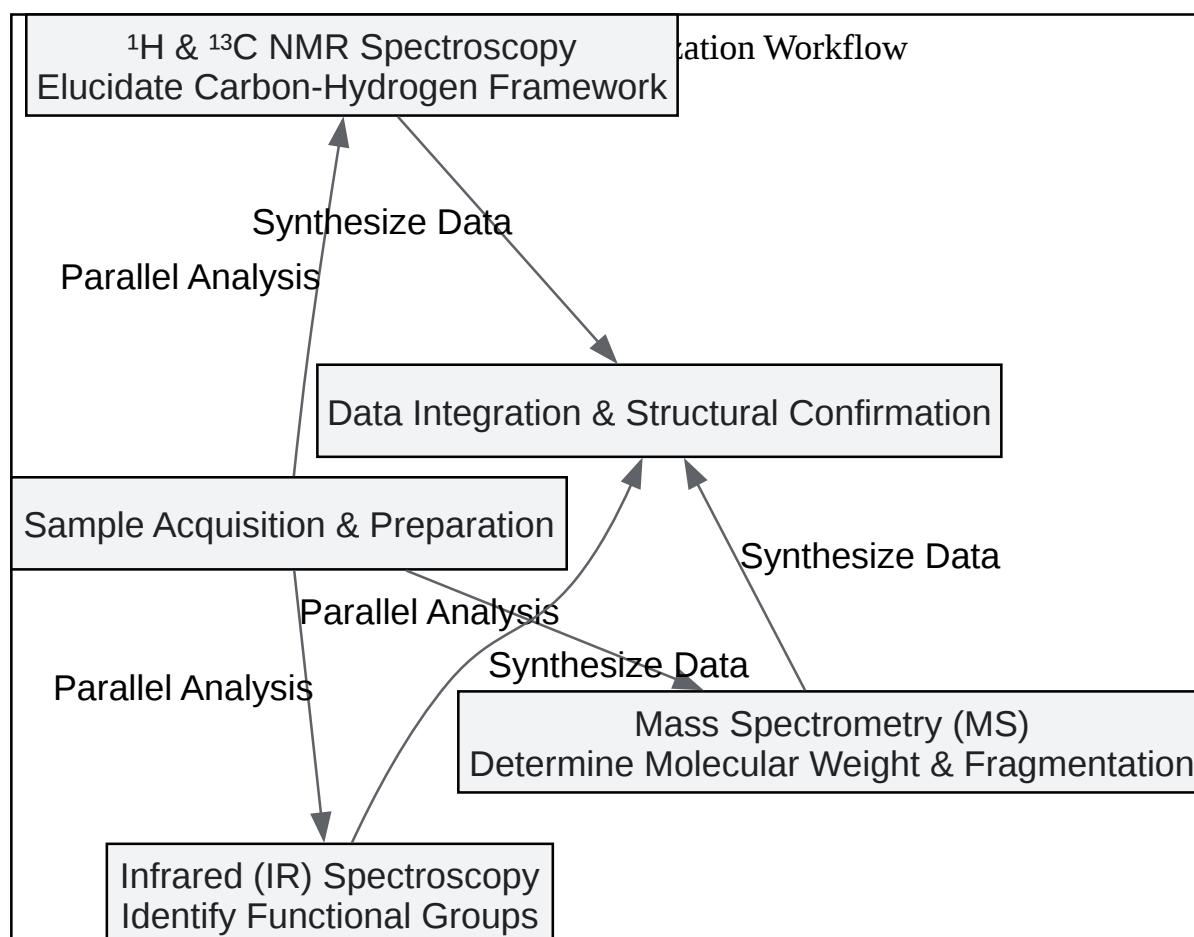
Authored by a Senior Application Scientist

This guide provides a comprehensive analysis of the spectroscopic data for **2-Ethyl-5-nitropyridine** (CAS: 31557-73-0), a key intermediate in pharmaceutical and materials science research.^{[1][2]} The structural elucidation of such molecules is fundamental to ensuring purity, understanding reactivity, and confirming identity. This document is intended for researchers and professionals in drug development and chemical synthesis, offering a detailed examination of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data.

The methodologies and interpretations presented herein are grounded in established spectroscopic principles and data from analogous nitroaromatic and pyridine-based compounds.^{[3][4]}

Molecular Structure and Analysis Workflow

2-Ethyl-5-nitropyridine possesses a molecular formula of $C_7H_8N_2O_2$ and a molecular weight of 152.15 g/mol.^{[1][5]} The structure consists of a pyridine ring substituted with an ethyl group at the 2-position and a nitro group at the 5-position. A systematic approach to its characterization is crucial.



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- To cite this document: BenchChem. [Spectroscopic data for 2-Ethyl-5-nitropyridine (NMR, IR, MS)]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1587371#spectroscopic-data-for-2-ethyl-5-nitropyridine-nmr-ir-ms>

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